

# In-Depth Technical Guide to 5-Bromo-2-(trifluoromethoxy)anisole

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## Compound of Interest

Compound Name: 5-Bromo-2-(trifluoromethoxy)anisole

Cat. No.: B1277887

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **5-Bromo-2-(trifluoromethoxy)anisole** (CAS No. 672948-65-1). The information is compiled for use by professionals in research and development who require a detailed understanding of the compound's properties and safety considerations.

## Chemical and Physical Properties

**5-Bromo-2-(trifluoromethoxy)anisole** is a substituted anisole derivative. While a comprehensive Safety Data Sheet (SDS) with complete physical and chemical data is not publicly available, the following information has been compiled from various chemical supplier databases.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrF <sub>3</sub> O <sub>2</sub>	--INVALID-LINK--
Molecular Weight	271.03 g/mol	--INVALID-LINK--
IUPAC Name	4-bromo-2-methoxy-1-(trifluoromethoxy)benzene	--INVALID-LINK--
CAS Number	672948-65-1	--INVALID-LINK--
Physical Form	Liquid	--INVALID-LINK--
Purity	Typically ≥97%	--INVALID-LINK--
Boiling Point	Data not available	-
Melting Point	Data not available	-
Density	Data not available	-
Flash Point	Data not available	-

## Safety and Hazard Information

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Bromo-2-(trifluoromethoxy)anisole** is classified with the following hazards.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [1]
Specific Target Organ Toxicity, Single Exposure	H335	May cause respiratory irritation.[1]

Signal Word: Warning[1]

GHS Pictogram:[1]

- GHS07: Exclamation Mark

Precautionary Statements:[1] A comprehensive list of precautionary statements includes P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, and P501. These statements provide guidance on prevention, response, storage, and disposal of the chemical.

## Toxicological Data

Specific toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **5-Bromo-2-(trifluoromethoxy)anisole** are not readily available in the public domain. The GHS classification of "Acute Toxicity, Oral (Category 4)" indicates a potential for harm if ingested.

## Experimental Protocols

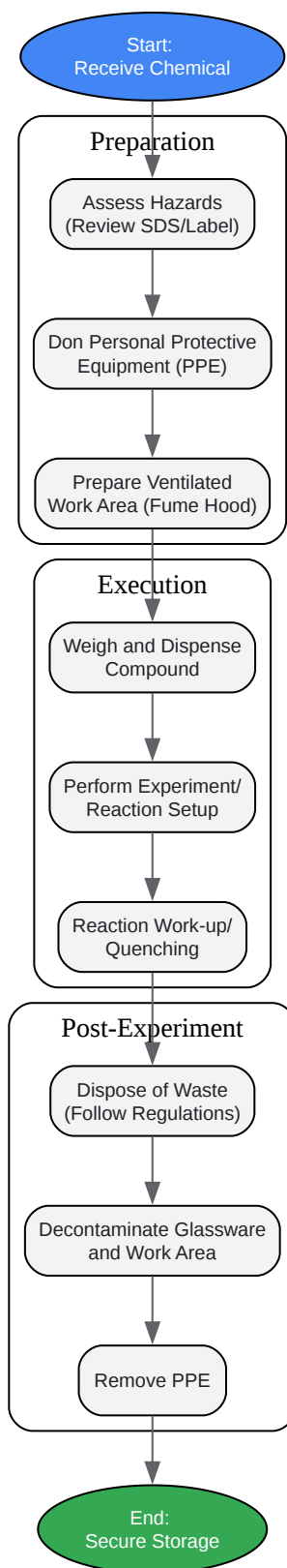
Detailed, peer-reviewed experimental protocols for the synthesis or specific handling of **5-Bromo-2-(trifluoromethoxy)anisole** are not widely published. Standard laboratory procedures for handling halogenated and trifluoromethyl-substituted aromatic compounds should be followed. This includes working in a well-ventilated fume hood, using appropriate personal protective equipment, and avoiding inhalation, ingestion, and skin contact.

## Handling and Storage

Aspect	Recommendation
Storage	Store in a tightly sealed container in a dry, well-ventilated place at room temperature.[1]
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Use only in a chemical fume hood. Wash hands thoroughly after handling.
Personal Protective Equipment (PPE)	Wear protective gloves, a lab coat, and safety glasses with side shields or goggles.

## Visualized Safety Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-Bromo-2-(trifluoromethoxy)anisole** in a laboratory setting.



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Caption: A generalized workflow for the safe handling of **5-Bromo-2-(trifluoromethoxy)anisole**.

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## References

- 1. chemdmart.com [chemdmart.com]
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